Navigating the Disposal of AZ82: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*AZ82*
Cat. No.:	*B593823*

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For researchers, scientists, and drug development professionals utilizing the kinesin-like protein KIFC1 inhibitor, **AZ82**, adherence to proper disposal protocols is paramount for laboratory safety and environmental responsibility. While specific disposal instructions for **AZ82** are not extensively documented, a comprehensive approach rooted in standard laboratory chemical waste management principles ensures safe handling and disposal. This guide provides essential safety and logistical information to navigate the disposal process effectively.

Immediate Safety and Handling Considerations

AZ82 is intended for laboratory research use only.[1][2][3][4][5] While it is shipped as a non-hazardous chemical, it is crucial to handle it with the appropriate precautions for any research-grade chemical compound.[4] Always consult your institution's environmental health and safety (EHS) office for specific guidelines and requirements.

Key Chemical Properties of **AZ82**

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Property	Value
CAS Number	1449578-65-7[1]
Molecular Formula	$C_{28}H_{31}F_3N_4O_3S$[1]
Molecular Weight	560.63 g/mol [1]
Appearance	Solid[1]
Purity	>99%[1]
Solubility	Soluble in DMSO, DMF, and Ethanol[5][6]

Step-by-Step Disposal Protocol for **AZ82**

Given the absence of a specific Safety Data Sheet (SDS) detailing disposal procedures, a conservative approach aligned with general laboratory chemical waste guidelines is recommended.

Experimental Protocol: General Disposal of Unused **AZ82** and Contaminated Materials

- Personal Protective Equipment (PPE): Before handling **AZ82** for disposal, ensure you are wearing appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Waste Segregation:
  - Solid Waste: Collect any unused, solid **AZ82** powder in a clearly labeled, sealed container designated for chemical waste. This includes any spills absorbed with an inert material.
  - Liquid Waste: Solutions containing **AZ82** should be collected in a separate, sealed, and clearly labeled container for liquid chemical waste. Do not mix with other solvent waste streams unless permitted by your institution's EHS guidelines.
  - Contaminated Materials: Any materials that have come into contact with **AZ82**, such as pipette tips, gloves, and weighing paper, should be disposed of as solid chemical waste.

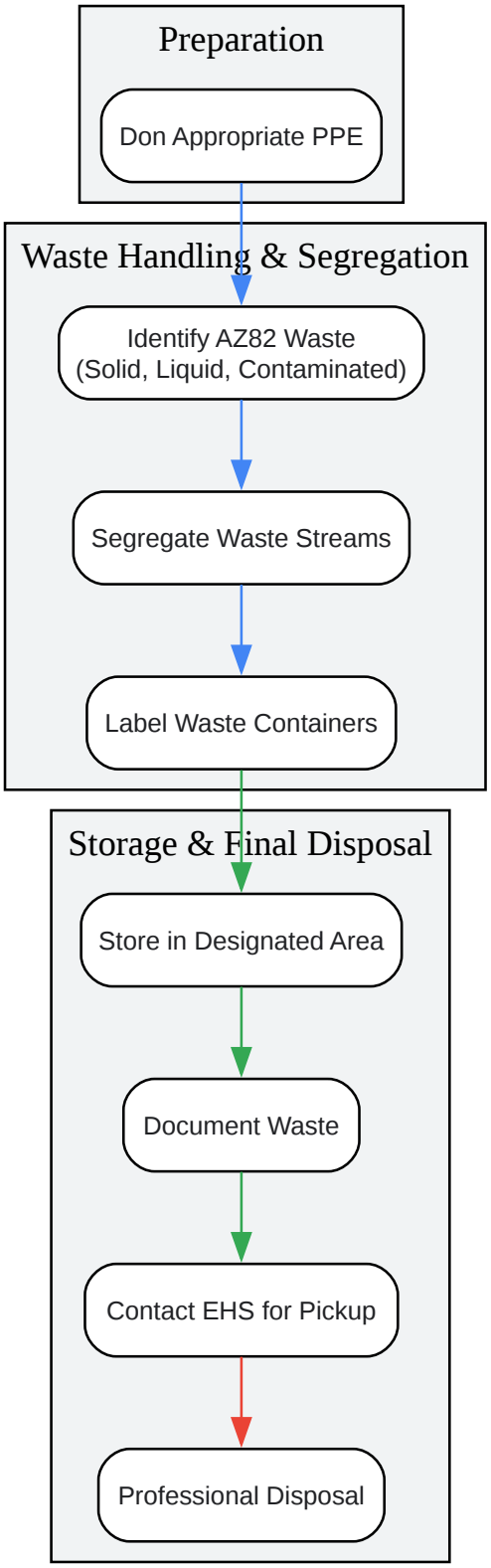
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- Labeling: All waste containers must be clearly labeled with the full chemical name ("**AZ82**"), the CAS number (1449578-65-7), and the appropriate hazard warnings as determined by a conservative assessment (e.g., "Caution: Research Chemical, Handle with Care").
- Storage: Store the sealed waste containers in a designated, secure area for chemical waste, away from incompatible materials, until collection by your institution's EHS or a licensed waste disposal contractor.
- Documentation: Maintain a log of the waste generated, including the amount and date of disposal.
- Consult EHS: Contact your institution's Environmental Health and Safety office to arrange for the pickup and proper disposal of the chemical waste. They will have the expertise to ensure compliance with all local, state, and federal regulations.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **AZ82** and associated materials.

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